

A Comparative Study of Cognatine and Its Structural & Functional Analogs in Cognitive Enhancement

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Compound of Interest

Compound Name: *Cognatine*

Cat. No.: *B1247479*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of the novel cognitive enhancer, **Cognatine**, and its structural and functional analogs. The objective is to offer a comprehensive overview of their mechanisms of action, preclinical efficacy, and clinical performance, supported by experimental data and detailed protocols.

Introduction to Cognatine

Cognatine is an investigational drug candidate designed as a dual modulator of ionotropic glutamate receptors, specifically targeting both the N-methyl-D-aspartate (NMDA) and α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors. This dual-action mechanism is hypothesized to synergistically enhance synaptic plasticity and provide a more robust cognitive enhancement compared to single-target agents.

Structural and Functional Analogs

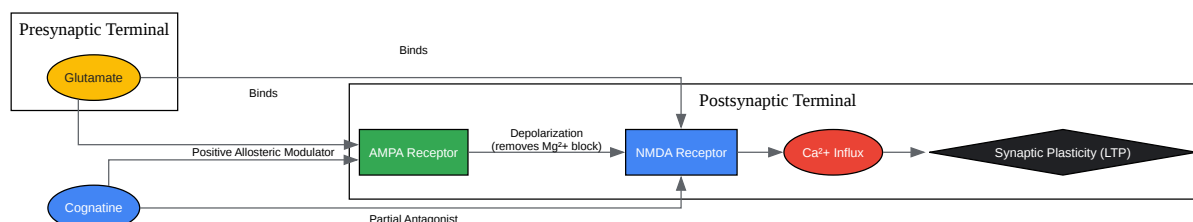
For this comparative study, we have selected three key compounds:

- Memantine: A non-competitive NMDA receptor antagonist, representing a single-target analog to **Cognatine**'s NMDA component.
- Ampakines (CX-516): Positive allosteric modulators of AMPA receptors, serving as a functional analog to **Cognatine**'s AMPA component.[1][2]
- Donepezil: An acetylcholinesterase inhibitor, representing a different but widely used mechanism of action for cognitive enhancement in Alzheimer's disease.[3][4]

Mechanism of Action

Cognatine: Dual NMDA and AMPA Receptor Modulation

Cognatine is designed to act as a partial antagonist at the NMDA receptor and a positive allosteric modulator at the AMPA receptor. This dual mechanism aims to protect against excitotoxicity while enhancing synaptic transmission and plasticity.



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